

# CAS number and molecular weight of Chlomethoxyfen-d3.

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## Compound of Interest

Compound Name: Chlomethoxyfen-d3

Cat. No.: B12398422

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## Technical Overview of Chlomethoxyfen-d3

For Researchers, Scientists, and Drug Development Professionals

This document provides core technical data for **Chlomethoxyfen-d3**, a deuterated analog of the herbicide Chlomethoxyfen. Due to its nature as a labeled internal standard, this guide focuses on its chemical properties and its application in analytical methodologies rather than biological signaling pathways or extensive experimental protocols. Chlomethoxyfen itself is a largely obsolete herbicide.

## Quantitative Data Summary

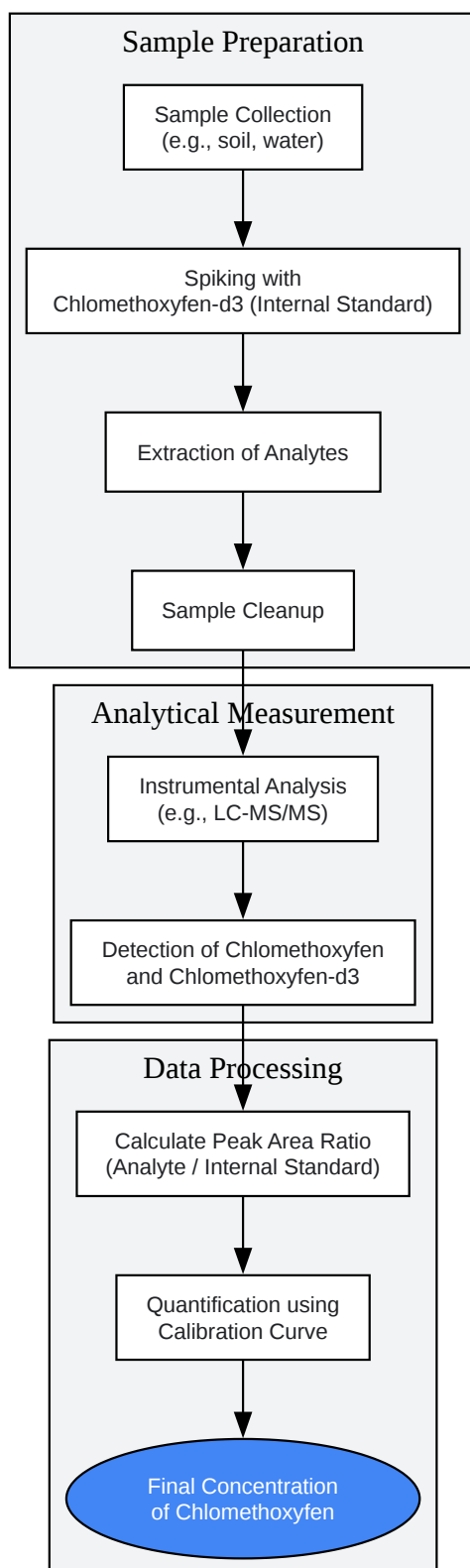
The key identifiers and molecular properties of **Chlomethoxyfen-d3** are summarized below. For reference, the CAS number of the unlabeled parent compound, Chlomethoxyfen, is provided.

Parameter	Value	Source
Compound Name	Chlomethoxyfen-d3	N/A
Molecular Formula	C <sub>13</sub> H <sub>6</sub> D <sub>3</sub> Cl <sub>2</sub> NO <sub>4</sub>	[1][2][3]
Molecular Weight	317.14 g/mol	[1][2]
IUPAC Name	4-(2,4-dichlorophenoxy)-1-nitro-2-(trideuteriomethoxy)benzene	
CAS Number (unlabeled)	32861-85-1	

## Application in Experimental Protocols

**Chlomethoxyfen-d3** is primarily utilized as an internal standard in analytical chemistry, particularly in methods involving mass spectrometry for the quantification of Chlomethoxyfen. As a stable isotope-labeled compound, it is chemically identical to the unlabeled analyte but has a different mass, allowing for precise quantification by correcting for matrix effects and variations during sample preparation and analysis.

A typical experimental workflow involving the use of **Chlomethoxyfen-d3** as an internal standard is outlined in the diagram below. Detailed experimental protocols would be specific to the analytical method being developed (e.g., LC-MS/MS or GC-MS) and the matrix being analyzed (e.g., soil, water, biological tissues).



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Caption: Workflow for quantification using a labeled internal standard.

## Signaling Pathways

As **Chlomethoxyfen-d3** is a stable isotope-labeled analytical standard, it is not used in studies of biological signaling pathways. Its purpose is for accurate measurement rather than investigating biological or pharmacological effects. The parent compound, Chlomethoxyfen, was developed as a herbicide.

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## References

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